

Technisches Support-Center: Stabilisierung von Eisen(II)-lactat-Lösungen

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Eisenlactat

Cat. No.: B12335291

[Get Quote](#)

Dieses technische Support-Center bietet Forschern, Wissenschaftlern und Fachleuten in der Arzneimittelentwicklung detaillierte Anleitungen und Antworten auf häufig gestellte Fragen (FAQs) zur Stabilisierung von Eisen(II)-lactat-Lösungen gegen Oxidation.

Fehlerbehebungsanleitungen & FAQs

F1: Meine frisch zubereitete Eisen(II)-lactat-Lösung verfärbt sich schnell von blassgrün nach gelb/braun. Was ist die Ursache?

A1: Diese Verfärbung ist ein klassisches Anzeichen für die Oxidation von Eisen(II) (Fe^{2+}) zu Eisen(III) (Fe^{3+}). Eisen(II)-lactat in wässriger Lösung ist anfällig für die Oxidation durch gelösten Sauerstoff. Die Oxidationsrate wird durch mehrere Faktoren beschleunigt, darunter ein höherer pH-Wert (neutral oder alkalisch), erhöhte Temperatur und Lichteinwirkung.

F2: Wie kann ich die Oxidation meiner Eisen(II)-lactat-Lösung während der Vorbereitung und Lagerung minimieren?

A2: Um die Oxidation zu minimieren, sollten Sie die folgenden präventiven Maßnahmen ergreifen:

- Verwenden Sie deoxygeniertes Wasser: Kochen Sie das deionisierte Wasser vor der Verwendung und kühlen Sie es unter einem Inertgasstrom (z. B. Stickstoff oder Argon) ab, um gelösten Sauerstoff zu entfernen.

- Arbeiten Sie unter Inertgas: Führen Sie die Zubereitung der Lösung in einer Handschuhbox oder unter einem stetigen Strom von Inertgas durch.
- Kontrollieren Sie den pH-Wert: Halten Sie den pH-Wert der Lösung im sauren Bereich (vorzugsweise unter 6,0), da die Oxidationsrate bei höherem pH-Wert dramatisch ansteigt.
- Fügen Sie Stabilisatoren hinzu: Verwenden Sie Antioxidantien und/oder Chelatbildner, um das Eisen(II) zu schützen. Ascorbinsäure und Zitronensäure sind hierfür gängige und effektive Zusätze.
- Lichtgeschützt lagern: Lagern Sie die Lösung in braunen Glasflaschen oder lichtundurchlässigen Behältern, da Licht die Oxidation fördern kann.
- Kühle Lagerung: Bewahren Sie die Lösung bei niedrigen Temperaturen (z. B. im Kühlschrank bei 4 °C) auf, um die Reaktionsgeschwindigkeit der Oxidation zu verlangsamen.

F3: Welchen Stabilisator sollte ich verwenden und in welcher Konzentration?

A3: Die Wahl und Konzentration des Stabilisators hängen von Ihrer spezifischen Anwendung ab.

- Ascorbinsäure (Vitamin C): Wirkt als starkes Reduktionsmittel (Antioxidans), das Fe^{3+} wieder zu Fe^{2+} reduziert und gleichzeitig Sauerstoff abfängt. Ein molares Verhältnis von Ascorbinsäure zu Eisen von 2:1 oder höher ist oft wirksam.
- Zitronensäure: Wirkt als Chelatbildner, der Fe^{2+} -Ionen bindet und sie so vor der Oxidation schützt. Sie hilft auch, den pH-Wert im sauren Bereich zu halten. Eine Kombination aus Ascorbinsäure und Zitronensäure zeigt oft eine synergistische Wirkung.
- EDTA (Ethyldiamintetraessigsäure): Ein starker Chelatbildner, der jedoch in pharmazeutischen oder lebensmitteltechnischen Anwendungen sorgfältig geprüft werden muss.

F4: Meine stabilisierte Lösung wird nach einiger Zeit trotzdem trüb oder bildet einen Niederschlag. Was passiert hier?

A4: Auch in stabilisierten Lösungen kann eine langsame Oxidation stattfinden. Das entstehende Eisen(III) kann mit Lactat-Ionen oder Hydroxid-Ionen (bei höherem pH-Wert) schwerlösliche Komplexe oder Eisen(III)-hydroxid bilden, die als Trübung oder Niederschlag ausfallen. Überprüfen Sie den pH-Wert Ihrer Lösung und erwägen Sie eine Erhöhung der Stabilisatorkonzentration oder eine Optimierung der Lagerbedingungen (tiefere Temperatur, strengerer Sauerstoffausschluss).

Daten zur Stabilisierung

Die folgenden Tabellen fassen quantitative Daten zum Einfluss verschiedener Faktoren auf die Stabilität von Eisen(II)-Lösungen zusammen.

Tabelle 1: Einfluss des pH-Wertes auf die Komplexierung von Eisen(II) und Eisen(III) durch Ascorbinsäure (10 mmol/L)

Hinweis: Diese Daten wurden mit einer allgemeinen Eisenlösung gewonnen und dienen als Referenz für das Verhalten von Eisen(II)-lactat. Eine höhere Leitfähigkeit deutet auf mehr freie Eisenionen hin, eine niedrigere Leitfähigkeit auf eine stärkere Komplexierung.

pH-Wert	Beobachtung bei Fe ²⁺ mit Ascorbinsäure	Beobachtung bei Fe ³⁺ mit Ascorbinsäure	Interpretation
3.0	Starke Komplexierung (niedrige Leitfähigkeit)	Deutliche Zunahme an freien Ionen	Ascorbinsäure bindet Fe ²⁺ effektiv, scheint aber die Verfügbarkeit von Fe ³⁺ zu erhöhen.
4.0	Starke Komplexierung (niedrige Leitfähigkeit)	Abnehmende Konzentration freier Ionen	Die Komplexierung von Fe ²⁺ bleibt stark.
4.8	Zunehmende freie Ionen	Deutliche Zunahme an freien Ionen	Günstiger pH-Wert für die Verfügbarkeit von freiem Fe ²⁺ und Fe ³⁺ durch Ascorbinsäure. [1]
5.3	Abnehmende Komplexierung	Abnehmende Konzentration freier Ionen	Mit steigendem pH-Wert nimmt die Komplexierungsfähigkeit ab.
6.1	Geringste Komplexierung (höchste Leitfähigkeit)	Geringste Konzentration freier Ionen	Bei diesem pH-Wert ist die Komplexierung durch Ascorbinsäure am schwächsten. [1]

Tabelle 2: Qualitative Stabilität von Eisen(II)-Ionen in Futtermitteln mit Eisen(II)-lactat-Zusatz unter verschiedenen Lagerbedingungen

Eisen(II)-lactat Konzentration	Lagertemperatur	Lagerdauer	Beobachtete Veränderung des Fe ²⁺ -Gehalts
0,2 % und 5 %	Raumtemperatur (25 ± 2 °C)	72 Stunden	Keine signifikanten Veränderungen. [2]
1 % und 2 %	4 °C	90 Tage	Keine signifikanten Veränderungen. [2]

Experimentelle Protokolle

Protokoll 1: Herstellung einer stabilisierten wässrigen Eisen(II)-lactat-Lösung

Materialien:

- Eisen(II)-lactat-Hydrat
- Ascorbinsäure
- Zitronensäure
- Deionisiertes Wasser
- Stickstoff- oder Argongas
- pH-Meter
- Magnetrührer und Rührfisch
- Braunglasflasche zur Lagerung

Vorgehensweise:

- Deoxygenierung des Wassers: 500 mL deionisiertes Wasser in einem geeigneten Gefäß für 30 Minuten kochen, um gelösten Sauerstoff zu entfernen. Anschließend unter einem stetigen Strom von Stickstoff- oder Argongas auf Raumtemperatur abkühlen lassen.

- Ansäuern und Hinzufügen der Stabilisatoren: In einem Becherglas 400 mL des deoxygenierten Wassers vorlegen. Unter Rühren Zitronensäure hinzufügen, um einen pH-Wert von ca. 4,0–4,5 einzustellen. Anschließend die gewünschte Menge Ascorbinsäure (z. B. für eine 2:1 molare Ratio zu Eisen) hinzufügen und vollständig auflösen.
- Auflösen des Eisen(II)-lactats: Die berechnete Menge Eisen(II)-lactat langsam unter Rühren zugeben. Weiter rühren, bis sich das Salz vollständig gelöst hat. Der gesamte Vorgang sollte unter einer leichten Inertgasatmosphäre stattfinden, um den Kontakt mit Luftsauerstoff zu minimieren.
- Auffüllen und pH-Kontrolle: Die Lösung quantitativ in einen 500-mL-Messkolben überführen und mit deoxygeniertem Wasser bis zur Marke auffüllen. Den finalen pH-Wert überprüfen und bei Bedarf mit einer verdünnten Zitronensäurelösung korrigieren.
- Lagerung: Die fertige Lösung sofort in eine braune Glasflasche füllen, den Kopfraum mit Inertgas überlagern und fest verschließen. Bei 4 °C im Dunkeln lagern.

Protokoll 2: Spektrophotometrische Bestimmung der Eisen(II)-Konzentration zur Stabilitätsüberwachung (1,10-Phenanthrolin-Methode)

Prinzip: Eisen(II) bildet mit 1,10-Phenanthrolin einen stabilen, intensiv gefärbten rot-orangen Komplex. Die Intensität der Farbe, gemessen als Absorption bei ca. 510 nm, ist direkt proportional zur Konzentration von Fe^{2+} . Eisen(III) bildet diesen Komplex nicht, kann aber durch Zugabe eines Reduktionsmittels (Hydroxylamin) zu Fe^{2+} reduziert werden, um die Gesamteisenkonzentration zu bestimmen. Die alleinige Messung ohne Reduktionsmittel erfasst nur das vorhandene Fe^{2+} .

Reagenzien:

- 1,10-Phenanthrolin-Lösung (0,25 % w/v): 0,25 g 1,10-Phenanthrolin in 100 mL deionisiertem Wasser lösen (leichtes Erwärmen kann helfen).
- Hydroxylaminhydrochlorid-Lösung (10 % w/v): 10 g Hydroxylaminhydrochlorid in 100 mL deionisiertem Wasser lösen.
- Natriumacetat-Pufferlösung (1,0 M): Zum Einstellen des optimalen pH-Wertes für die Komplexbildung.

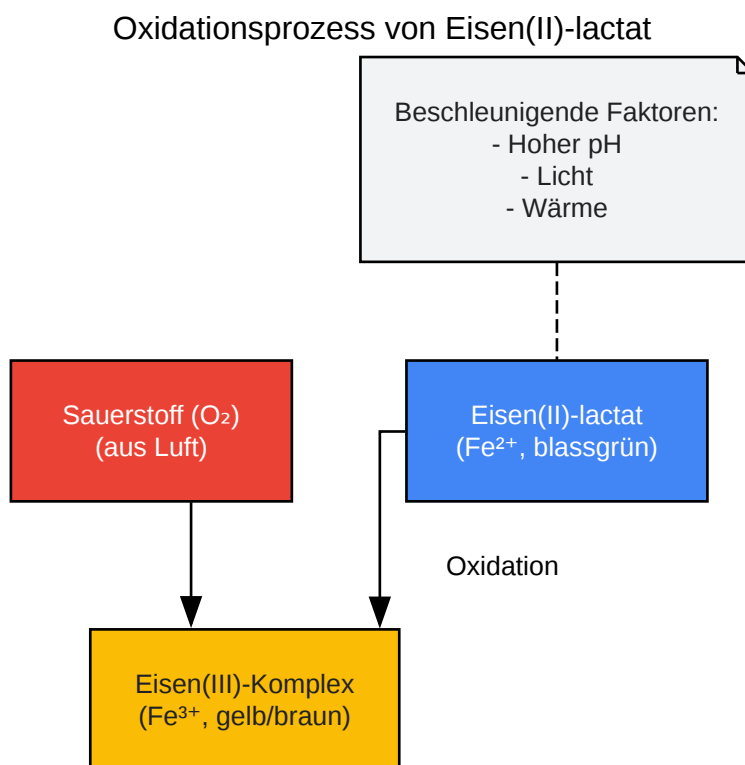
- Eisen(II)-Standardlösung: Zur Erstellung einer Kalibrierkurve.

Vorgehensweise:

- Probenvorbereitung: Eine Aliquote der zu testenden Eisen(II)-lactat-Lösung entnehmen und so verdünnen, dass die erwartete Eisenkonzentration im linearen Bereich der Kalibrierkurve liegt.
- Komplexbildung: In einen 10-mL-Messkolben geben:
 - 1 mL der verdünnten Probelösung
 - 1 mL Natriumacetat-Puffer
 - 1 mL 1,10-Phenanthrolin-Lösung
- Inkubation: Den Messkolben mit deionisiertem Wasser zur Marke auffüllen, gut mischen und 10-15 Minuten bei Raumtemperatur stehen lassen, damit sich die Farbe vollständig entwickeln kann.
- Messung: Die Absorption der Lösung bei der Wellenlänge der maximalen Absorption (λ_{max} , ca. 510 nm) gegen eine Reagenzienblindprobe messen.
- Auswertung: Die Konzentration des Eisen(II) in der Probe anhand einer zuvor erstellten Kalibrierkurve mit Eisen(II)-Standards bekannter Konzentration bestimmen.
- Stabilitätsbewertung: Die Messung zu verschiedenen Zeitpunkten (z. B. 0, 24, 48 Stunden) wiederholen. Eine Abnahme der Fe^{2+} -Konzentration über die Zeit zeigt die Oxidation an.

Visualisierungen

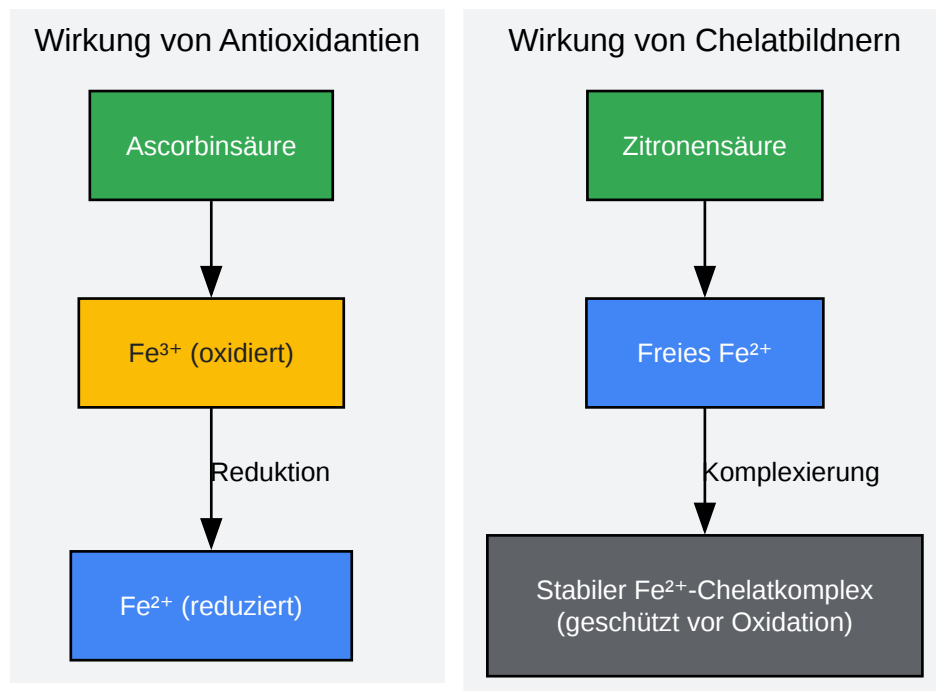
Die folgenden Diagramme illustrieren die chemischen Prozesse und Arbeitsabläufe.



[Click to download full resolution via product page](#)

Abbildung 1: Vereinfachtes Diagramm der Oxidation von Eisen(II) zu Eisen(III).

Stabilisierungsmechanismen



[Click to download full resolution via product page](#)

Abbildung 2: Zwei Hauptstrategien zur Stabilisierung von Eisen(II)-Lösungen.

Workflow zur Stabilitätsanalyse

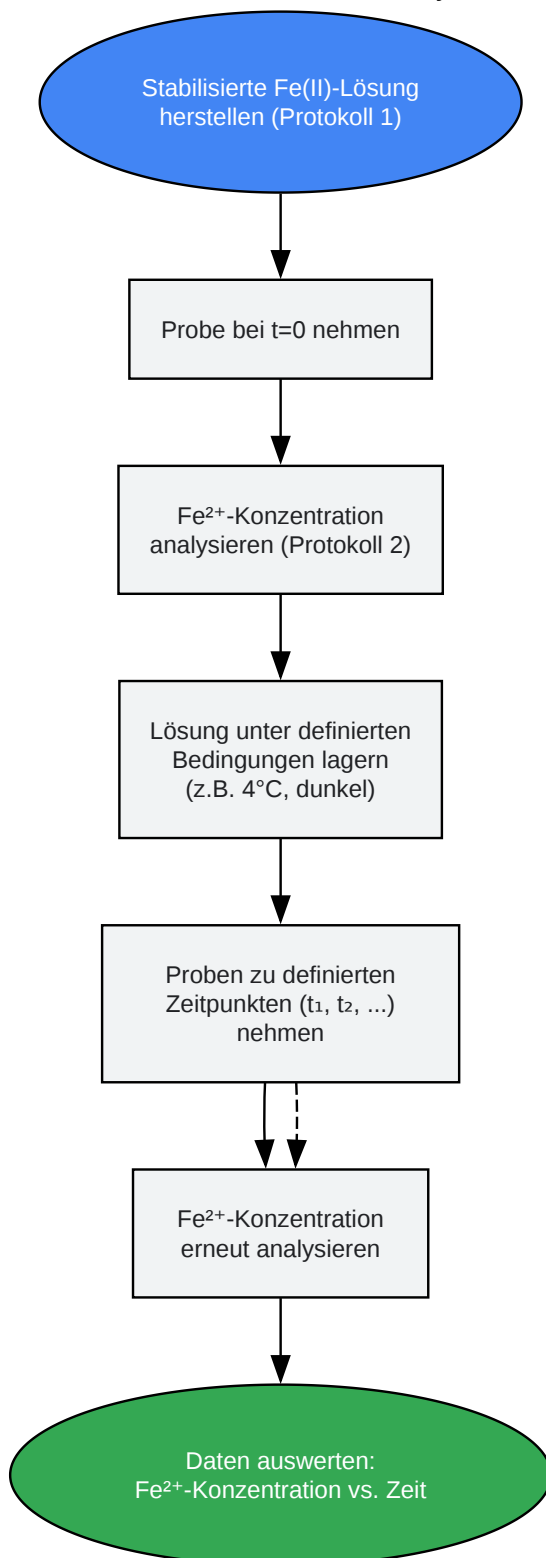
[Click to download full resolution via product page](#)

Abbildung 3: Experimenteller Arbeitsablauf zur Überwachung der Lösungsstabilität.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. [Studies on the stability of ferrous ion in the feeds added iron lactate during storage] - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technisches Support-Center: Stabilisierung von Eisen(II)-lactat-Lösungen]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12335291#stabilisierung-von-eisenlactat-l-sungen-gegen-oxidation]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

